

CAS number 30093-29-9 properties and suppliers

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Compound of Interest

Compound Name: *Tetraethylammonium
trifluoroacetate*

Cat. No.: *B1591247*

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An In-Depth Technical Guide to **Tetraethylammonium Trifluoroacetate** (CAS 30093-29-9)

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **Tetraethylammonium trifluoroacetate** (CAS 30093-29-9), an ammonium-based ionic liquid. It details the compound's chemical and physical properties, presents safety and handling information, and lists key suppliers. This document is intended to serve as a valuable resource for professionals in research and development who are considering the use of this compound in their work.

Chemical Identity and Structure

Tetraethylammonium trifluoroacetate is a quaternary ammonium salt with the chemical formula $C_{10}H_{20}F_3NO_2$.^{[1][2]} It is comprised of a tetraethylammonium cation and a trifluoroacetate anion.

Synonyms:

- N,N,N-Triethylethanaminium trifluoroacetate^[3]
- Trifluoroacetic acid tetraethylammonium salt^[2]

- tetraethylazanium;2,2,2-trifluoroacetate[2]

Chemical Structure Visualization:

Caption: 2D structure of **Tetraethylammonium trifluoroacetate**.

Physicochemical Properties

This section summarizes the key physical and chemical properties of **Tetraethylammonium trifluoroacetate**.

Property	Value	Reference
Molecular Formula	C10H20F3NO2	[1][2]
Molecular Weight	243.27 g/mol	[1][2]
Physical Form	Solid	[3][4]
Melting Point	74-76 °C	[5]
Purity	≥98%	[1]
InChI	1S/C8H20N.C2HF3O2/c1-5-9(6-2,7-3)8-4;3-2(4,5)1(6)7/h5-8H2,1-4H3;(H,6,7)/q+1;/p-1	[3]
InChIKey	SBOOKGHQWGEWCB-UHFFFAOYSA-M	[3]
Canonical SMILES	CC--INVALID-LINK--(CC)CC.C(=O)(C(F)(F)F)[O-]	[2]

Applications and Research

Tetraethylammonium trifluoroacetate is categorized as an ammonium-based ionic liquid.[1][6] Ionic liquids are salts that are liquid at low temperatures and possess unique properties such as low vapor pressure, high thermal stability, and high ionic conductivity. These characteristics make them suitable for a variety of applications.

Potential applications for this class of compounds include:

- Battery Additives: To enhance the performance and safety of batteries.[\[1\]](#)
- Reaction Solvents: As a greener alternative to traditional organic solvents in chemical synthesis.[\[1\]](#)
- Electrochemical Applications: In devices such as dye-sensitized solar cells, fuel cells, and supercapacitors.[\[1\]](#)
- Other Industrial Uses: Including lubricants, antistatic agents, and in heavy metal extraction.[\[1\]](#)

Safety and Handling

Hazard Identification: **Tetraethylammonium trifluoroacetate** is classified as a hazardous substance. According to the Globally Harmonized System (GHS), it causes severe skin burns and eye damage.[\[2\]](#)

GHS Hazard Statements:

- H302: Harmful if swallowed.[\[3\]](#)
- H314: Causes severe skin burns and eye damage.[\[2\]](#)
- H315: Causes skin irritation.[\[3\]](#)
- H318: Causes serious eye damage.[\[3\]](#)
- H335: May cause respiratory irritation.[\[3\]](#)

Precautionary Statements: A comprehensive list of precautionary statements, including P260 (Do not breathe dust/fume/gas/mist/vapors/spray), P280 (Wear protective gloves/protective clothing/eye protection/face protection), and specific first aid measures, can be found on the PubChem database.[\[2\]](#)

Storage: Store in a well-ventilated place. Keep the container tightly closed in a dry and cool place, under an inert atmosphere at room temperature.[\[3\]](#)[\[4\]](#)

Suppliers

A number of chemical suppliers offer **Tetraethylammonium trifluoroacetate** for research and development purposes. The typical purity offered is 98% or greater.

Supplier	Website
Sigma-Aldrich	--INVALID-LINK--
Alfa Chemistry	--INVALID-LINK--
Santa Cruz Biotechnology	--INVALID-LINK--
BLD Pharmatech	--INVALID-LINK--
ECHO CHEMICAL CO., LTD.	--INVALID-LINK--
ChemicalBook	--INVALID-LINK--

Conclusion

Tetraethylammonium trifluoroacetate (CAS 30093-29-9) is an ionic liquid with a range of potential applications in various scientific and industrial fields. Its well-defined physicochemical properties make it a compound of interest for researchers. However, its hazardous nature necessitates strict adherence to safety and handling protocols. This guide provides a foundational understanding of this compound for professionals engaged in chemical research and development.

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